

Application Notes and Protocols: Isobutyryl Chloride in Agrochemical Production

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Compound of Interest

Compound Name: *Isobutyryl chloride*

Cat. No.: *B124287*

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Introduction

Isobutyryl chloride, a reactive acyl chloride, serves as a versatile building block in the synthesis of a diverse range of agrochemicals. Its primary function is to introduce the isobutyryl moiety into a target molecule, a chemical feature that can be critical for conferring or enhancing biological activity. This document provides detailed application notes on the use of **isobutyryl chloride** in the production of herbicides, fungicides, and insecticides, complete with experimental protocols, quantitative data, and mechanistic diagrams.

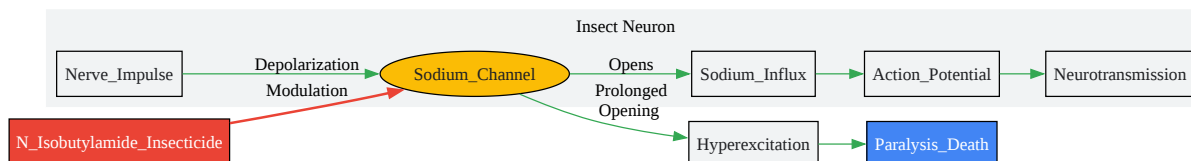
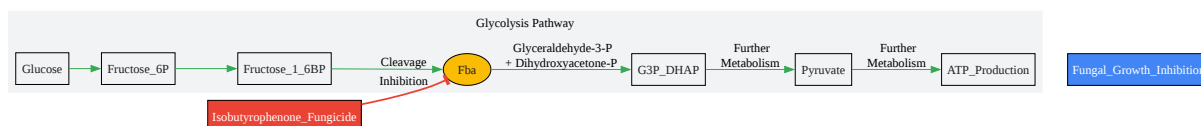
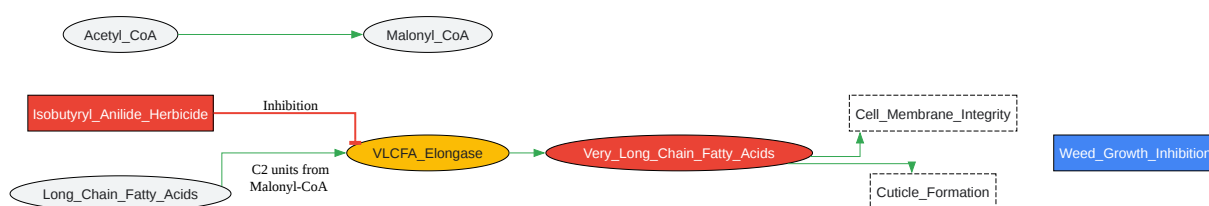
Herbicidal Applications

The isobutyryl group can be found in certain herbicidal compounds. One major class of herbicides that are structurally analogous to potential **isobutyryl chloride** derivatives are the chloroacetanilides. These herbicides are known to be effective against a variety of annual grasses and small-seeded broadleaf weeds.

Mode of Action: Inhibition of Very-Long-Chain Fatty Acid (VLCFA) Elongase

Herbicides containing an N-acyl anilide structure, similar to what would be formed by reacting an aniline with **isobutyryl chloride**, often function by inhibiting the biosynthesis of very-long-chain fatty acids (VLCFAs). VLCFAs are crucial components of plant cell membranes and the

waxy cuticle that protects the plant. The specific target of these herbicides is the VLCFA elongase enzyme system. By inhibiting this enzyme, the herbicide disrupts the formation of these essential fatty acids, leading to a failure in cell membrane integrity, arrested growth, and ultimately, the death of the weed seedling, particularly during germination and early development.[1][2]



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References

- 1. Specific and differential inhibition of very-long-chain fatty acid elongases from *Arabidopsis thaliana* by different herbicides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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